Physicochemical Properties of 13C5-Labeled Isopropylideneadenosine: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2',3'-O-Isopropylideneadenosine-13C5*
Cat. No.:	*B15566178*

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This technical guide provides a comprehensive overview of the physicochemical properties of 13C5-labeled isopropylideneadenosine, a crucial tool in advanced biomedical and pharmaceutical research. While specific experimental data for the 13C5-labeled variant is not readily available in public literature, this document extrapolates its expected properties based on the well-characterized unlabeled compound, 2',3'-O-isopropylideneadenosine, and the established principles of isotopic labeling.

Core Physicochemical Properties

The introduction of five 13C atoms into the ribose moiety of isopropylideneadenosine primarily affects its molecular weight. Other physicochemical properties such as melting point, solubility, and chromatographic behavior are expected to show negligible changes.

General Properties of Isopropylideneadenosine

The following table summarizes the known physicochemical properties of unlabeled 2',3'-O-isopropylideneadenosine. These values serve as a baseline for its 13C5-labeled analogue.

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Property	Value	Source
Appearance	White to off-white crystalline powder	[1][2]
Molecular Formula	$C_{13}H_{17}N_5O_4$	[1][3]
Molecular Weight	307.31 g/mol	[1][3]
Melting Point	221-222 °C	[1][2][4]
Optical Activity	[α]20/D -98.5° (c = 1 in dioxane)	
Solubility	Slightly soluble in Dioxane, DMSO, and Methanol	[1]
Storage Temperature	Room Temperature, in a dry and dark place	[1]

Expected Properties of 13C5-Labeled Isopropylideneadenosine

The key difference in the physicochemical properties of 13C5-labeled isopropylideneadenosine will be its molecular weight. The addition of five neutrons (the difference between 13C and 12C) increases the molecular weight.

Property	Expected Value
Molecular Formula	$^{13}C_5C_8H_{17}N_5O_4$
Molecular Weight	312.31 g/mol

Key Identifiers

For unambiguous identification and sourcing, the following identifiers for unlabeled 2',3'-O-isopropylideneadenosine are provided.

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Identifier	Value	Source
CAS Number	362-75-4	[1][3]
EC Number	206-650-3	
MDL Number	MFCD00005756	[1]
PubChem Substance ID	24895967	

Spectroscopic Analysis

The 13C5 labeling will have a predictable and significant impact on the mass spectrometry and Nuclear Magnetic Resonance (NMR) spectra of isopropylideneadenosine.

Mass Spectrometry

In a mass spectrum, the molecular ion peak (M+) for 13C5-labeled isopropylideneadenosine will be observed at a mass-to-charge ratio (m/z) that is 5 units higher than that of the unlabeled compound. For example, the mass of the molecular ion for the unlabeled compound is 307.[3] The expected molecular ion peak for the 13C5-labeled version would be at m/z 312.

Nuclear Magnetic Resonance (NMR) Spectroscopy

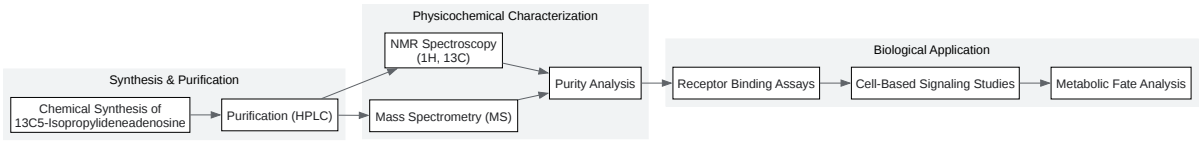
- ^{1}H NMR: The ^{1}H NMR spectrum of the 13C5-labeled compound is expected to be very similar to that of the unlabeled compound.[3] However, the carbon labeling will introduce additional couplings between the ^{13}C and attached ^{1}H nuclei (^{1}J-CH and ^{2}J-CH), leading to more complex splitting patterns for the protons on the ribose ring.

- ^{13}C NMR: The ^{13}C NMR spectrum will show significantly enhanced signals for the five labeled carbon atoms of the ribose moiety, providing a powerful tool for tracing the metabolism and binding of the molecule.

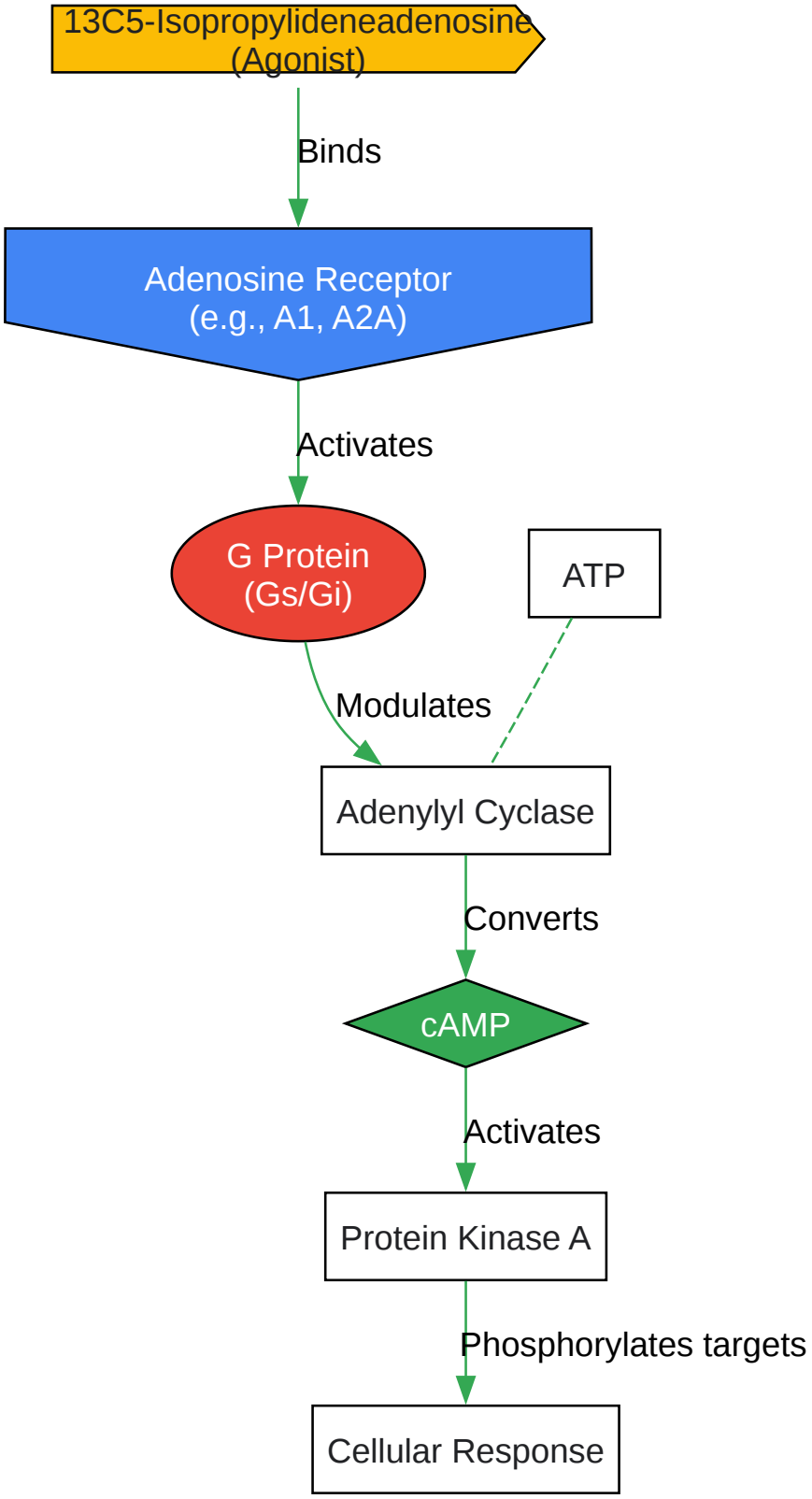
Experimental Workflows and Signaling Pathways

Isotopically labeled adenosine analogues are instrumental in studying adenosine receptor signaling. The following diagrams illustrate a typical experimental workflow for characterizing such a compound and a simplified representation of an adenosine receptor signaling pathway where it might be applied.

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